

# A Technical Guide to the Physical Properties of 1,1,3-Trichloroacetone

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## Compound of Interest

Compound Name: 1,1,3-Trichloroacetone

Cat. No.: B106291

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This document provides an in-depth overview of the key physical properties of **1,1,3-trichloroacetone**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in drug development who require accurate and well-documented physical data. This guide includes a summary of reported values and detailed experimental methodologies for their determination.

## Core Physical Properties

**1,1,3-Trichloroacetone**, with the chemical formula  $(\text{Cl})_2\text{CHCOCH}_2\text{Cl}$ , is a halogenated ketone used as a reagent in various organic syntheses.<sup>[1][2][3]</sup> Accurate knowledge of its physical properties is essential for its proper handling, use in reactions, and for purification processes.

The experimentally determined boiling point and density of **1,1,3-trichloroacetone** are summarized in the table below. It is crucial to note the conditions, such as pressure and temperature, under which these values were measured.

Physical Property	Value	Conditions
Boiling Point	88-90 °C	at 76 mmHg
	172 °C (at atmospheric pressure) <sup>[4]</sup>	
Density	1.512 g/mL	at 20 °C <sup>[1][2][3][5]</sup>
	1.53 g/mL at 20 °C <sup>[4]</sup>	

# Experimental Protocols for Property Determination

The following sections detail the standard methodologies for determining the boiling point and density of liquid compounds like **1,1,3-trichloroacetone**.

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.<sup>[6]</sup> For accurate determination, it is critical to record the pressure at which the boiling point is measured.

**Method 1: Distillation** This is a common and effective method for both purifying a liquid and determining its boiling point.<sup>[7]</sup>

- **Apparatus:** A round-bottom flask, a distillation head with a port for a thermometer, a condenser, a receiving flask, a heat source (heating mantle or sand bath), and boiling chips.
- **Procedure:**
  - Place a sample of **1,1,3-trichloroacetone** (e.g., 5-10 mL) into the round-bottom flask along with a few boiling chips to ensure smooth boiling.
  - Assemble the simple distillation apparatus. Ensure the thermometer bulb is positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor that is distilling.<sup>[8]</sup>
  - Begin heating the flask gently.
  - As the liquid boils, the vapor will rise, surround the thermometer bulb, and pass into the condenser.
  - Record the temperature when it stabilizes as the liquid is actively condensing and dripping into the receiving flask. This stable temperature is the boiling point.<sup>[7]</sup>
  - Record the ambient barometric pressure.

**Method 2: Thiele Tube Method** This microscale method is suitable when only a small amount of the substance is available.

- Apparatus: A Thiele tube, mineral oil, a thermometer, a small test tube (e.g., 10x75 mm), and a capillary tube sealed at one end.
- Procedure:
  - Fill the small test tube to about half-full with **1,1,3-trichloroacetone**.
  - Place the capillary tube into the test tube with its open end down.
  - Attach the test tube to the thermometer using a small rubber band, ensuring the sample is level with the thermometer bulb.
  - Place the assembly into the Thiele tube containing mineral oil. The side arm of the Thiele tube is designed to allow for even heating of the oil via convection.
  - Heat the side arm of the Thiele tube gently with a Bunsen burner or micro-burner.
  - As the temperature rises, air trapped in the capillary tube will bubble out. Continue heating until a continuous and vigorous stream of bubbles emerges from the capillary tube.<sup>[8]</sup>
  - Remove the heat and allow the apparatus to cool slowly.
  - The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to be drawn back into the capillary tube.<sup>[8]</sup>

Density is an intrinsic property defined as the mass of a substance per unit volume ( $\rho = m/V$ ).  
<sup>[9]</sup>

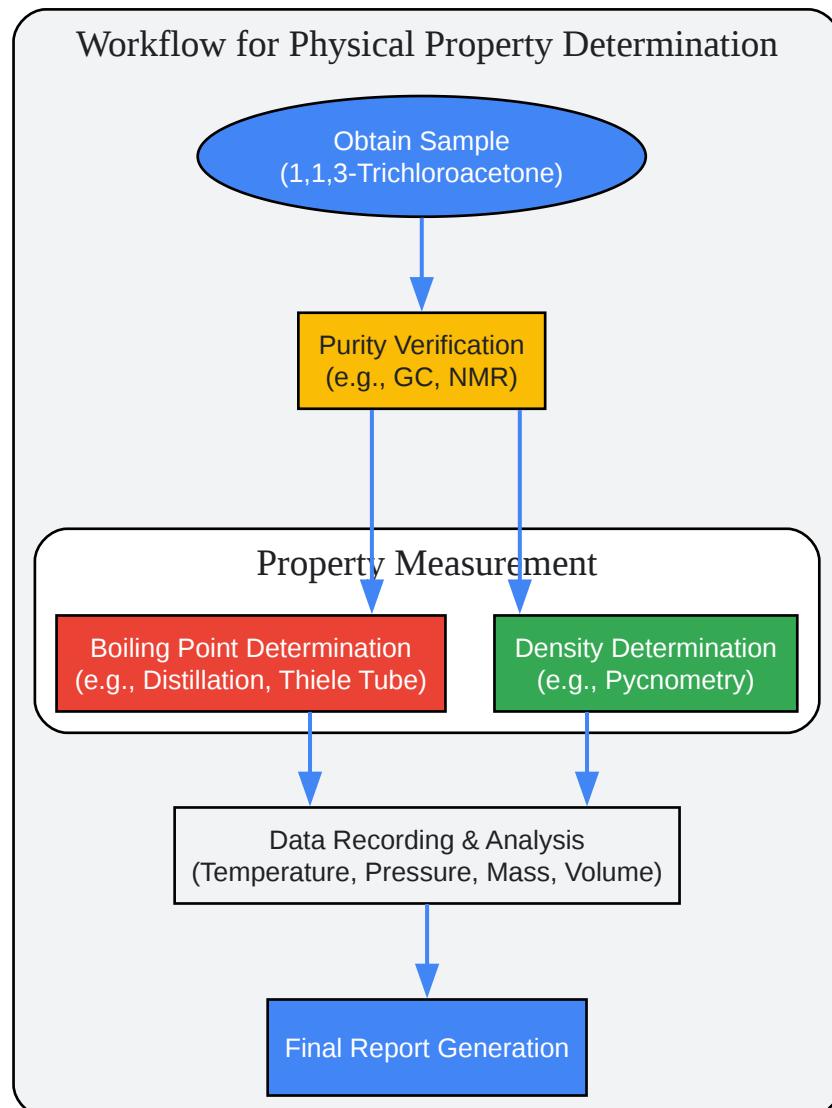
Method: Pycnometry A pycnometer (or specific gravity bottle) is a flask with a precise volume, used for highly accurate density measurements.

- Apparatus: A pycnometer of a known volume (e.g., 10 mL or 25 mL), an analytical balance, and a constant temperature water bath.
- Procedure:
  - Thoroughly clean and dry the pycnometer and weigh it accurately on an analytical balance ( $m_1$ ).

- Fill the pycnometer with **1,1,3-trichloroacetone**, ensuring no air bubbles are present. If using a stoppered pycnometer, the capillary in the stopper will allow excess liquid to escape.
- Place the filled pycnometer in a constant temperature water bath set to 20.0 °C and allow it to equilibrate.
- Remove the pycnometer, carefully wipe it dry on the outside, and weigh it again ( $m_2$ ).
- The mass of the **1,1,3-trichloroacetone** is ( $m_2 - m_1$ ).
- To determine the precise volume of the pycnometer, repeat the procedure using deionized water. Weigh the empty ( $m_1$ ) and water-filled ( $m_3$ ) pycnometer at 20.0 °C.
- Calculate the volume of the pycnometer (V) using the known density of water at 20.0 °C ( $\rho_{\text{water}} \approx 0.9982 \text{ g/mL}$ ):  $V = (m_3 - m_1) / \rho_{\text{water}}$ .
- Calculate the density of **1,1,3-trichloroacetone** ( $\rho_{\text{sample}}$ ):  $\rho_{\text{sample}} = (m_2 - m_1) / V$ .

## Workflow Visualization

The following diagram illustrates a generalized workflow for the experimental determination of the physical properties of a chemical substance like **1,1,3-trichloroacetone**.



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